

Application Note: 2-(Aminomethyl)phenol Hydrochloride in Organic Synthesis

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Compound of Interest

Compound Name: 2-(Aminomethyl)phenol
hydrochloride

CAS No.: 61626-91-3

Cat. No.: B112843

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Technical Guide for Heterocycle Construction and Ligand Design[1]

Executive Summary

2-(Aminomethyl)phenol hydrochloride (CAS: 5471-26-1), often referred to as 2-hydroxybenzylamine HCl or 2-HOBA, is a bifunctional building block characterized by an ortho-substituted phenol and a primary benzylic amine.[1] This specific geometry facilitates rapid intramolecular cyclization and stable metal chelation.

While the free base is prone to oxidative degradation (forming dark quinone-like species), the hydrochloride salt offers excellent shelf stability. This guide details the protocols for unlocking its reactivity in three critical domains:

- Heterocycle Synthesis: Rapid access to 3,4-dihydro-2H-1,3-benzoxazines.
- Ligand Design: Synthesis of "Salan" and Schiff-base ligands for asymmetric catalysis.
- Medicinal Chemistry: Utilization as a pharmacophore scaffold and reactive scavenger.[1]

Chemical Profile & Handling Strategy

The utility of this compound relies on the controlled release of the free amine from its hydrochloride salt.

Property	Specification	Notes
Formula		Bifunctional: Nucleophilic Amine + Phenolic Hydroxyl
MW	159.61 g/mol	Salt form
Solubility	Water, Methanol, DMSO	Poor solubility in non-polar solvents (DCM, Toluene) until neutralized. [1]
Stability	Hygroscopic solid	Store desiccated. [1] Free base oxidizes rapidly in air (turns brown).
pKa	~8.6 (Amine), ~10.0 (Phenol)	Requires base (e.g., ,) for nucleophilic activation. [1]

Critical Handling Protocol: In Situ Neutralization

Avoid isolating the free base when possible. Instead, perform in situ neutralization within the reaction vessel to minimize oxidative degradation.

- Reagent: Use Triethylamine () or Diisopropylethylamine (DIPEA) (1.05 - 1.1 equivalents).[\[1\]](#)
- Solvent System: For organic synthesis, use Methanol (MeOH) or Ethanol (EtOH) where the salt is soluble, or a biphasic system (DCM/Water) if extraction is immediate.

Application I: Synthesis of 3,4-Dihydro-2H-1,3-Benzoxazines

The most distinct application of 2-(aminomethyl)phenol is the synthesis of benzoxazine monomers.^[1] Unlike the traditional Mannich route (Phenol + Amine + Formaldehyde), using this pre-functionalized scaffold reduces side reactions and oligomer formation.

Mechanism

The reaction proceeds via a "closed" Mannich condensation. The amine reacts with formaldehyde to form an iminium ion, which is then intercepted by the ortho-phenolic oxygen to close the oxazine ring.

Protocol A: Ring Closure with Paraformaldehyde

Target: Synthesis of unsubstituted or N-substituted benzoxazine cores.^[1]

Reagents:

- 2-(Aminomethyl)phenol HCl (1.0 equiv)^[1]
- Paraformaldehyde (1.1 equiv)
- Triethylamine () (1.1 equiv)
- Solvent: Toluene or 1,4-Dioxane (anhydrous)^[1]

Step-by-Step:

- Neutralization: Suspend 2-(aminomethyl)phenol HCl in Toluene. Add and stir at room temperature for 15 minutes. The solution may become slightly cloudy due to formation.
- Addition: Add Paraformaldehyde (powder) in one portion.

- Cyclization: Equip the flask with a Dean-Stark trap (if using Toluene) or a reflux condenser. Heat to reflux (110°C) for 4–6 hours.
 - Monitoring: Monitor by TLC (SiO₂, Hexane:EtOAc 3:1). The polar starting material will disappear, replaced by a less polar spot (Benzoxazine).
- Workup: Cool to room temperature. Filter off the triethylamine hydrochloride salts.
- Purification: Concentrate the filtrate. The product is often a viscous oil or low-melting solid. Purify via flash column chromatography (neutral alumina or silica gel) if necessary.

Application II: "Salan" & Schiff Base Ligand Synthesis

2-(Aminomethyl)phenol is a "half-unit" for Salen (imine) and Salan (amine) ligands.^[1] These are crucial for Titanium, Manganese, and Aluminum catalysts used in asymmetric epoxidations and polymerizations.

Protocol B: Reductive Amination for Salan Ligands

Target: Synthesis of unsymmetrical amine-phenol ligands.

Reagents:

- 2-(Aminomethyl)phenol HCl (1.0 equiv)^[1]
- Substituted Salicylaldehyde (e.g., 3,5-di-tert-butylsalicylidene) (1.0 equiv)^[1]
- Base:
(1.0 equiv, aq) or
(organic)^[1]
- Reductant:
(1.5 equiv)^[1]
- Solvent: Methanol (MeOH)^[1]

Step-by-Step:

- Imine Formation: Dissolve the aldehyde in MeOH. In a separate vial, dissolve 2-(aminomethyl)phenol HCl in minimal MeOH and add the base. Combine the solutions.
- Stir: Stir at Room Temperature (RT) for 2–4 hours. A yellow/orange precipitate (Schiff base) often forms.
- Reduction: Cool the mixture to 0°C. Add

portion-wise (gas evolution occurs).
- Completion: Allow to warm to RT and stir for 2 hours. The yellow color should fade as the imine is reduced to the amine (Salan).
- Quench: Quench with dilute

(to pH ~6) to destroy excess borohydride, then basify to pH 10 with

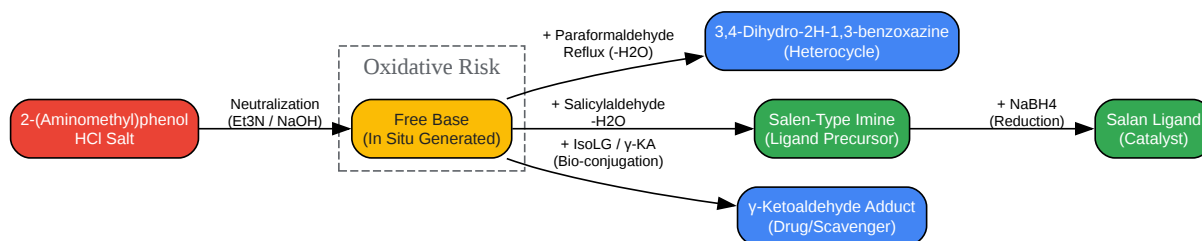
.
- Extraction: Extract with DCM (

). Dry over

and concentrate.

Visualizing the Reactivity Pathways

The following diagram illustrates the divergence of reactivity based on the reaction partner and conditions.



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Figure 1: Reactivity divergence of 2-(Aminomethyl)phenol.[1] Note the central role of the in situ free-basing step.

Scientific Integrity & Troubleshooting (E-E-A-T)

The "Oligomerization" Trap

- Issue: In benzoxazine synthesis, a common failure mode is the formation of phenolic resins (oligomers) rather than the closed ring.
- Cause: This occurs if the ratio of Formaldehyde is too low or if the reaction temperature is insufficient to drive off water.
- Solution: Ensure a slight excess of Paraformaldehyde (1.1–1.2 equiv) and use a Dean-Stark trap to physically remove water, pushing the equilibrium toward the closed ring [1].

Oxidative Darkening[1]

- Issue: Reaction mixture turns black/dark brown rapidly.
- Cause: Oxidation of the phenol/amine moiety, likely due to trace metals or high pH in aerobic conditions.
- Solution: Degas solvents with Nitrogen/Argon before use.[1] Add the base only after the system is inerted.

Biological Relevance (2-HOBA)

- Context: In drug development, this molecule (as 2-HOBA) is a potent scavenger of isoketals (highly reactive products of lipid peroxidation).[1]
- Validation: Unlike generic antioxidants, 2-HOBA reacts covalently with -ketoaldehydes (isoketals) via the pyrrole formation mechanism, preventing them from modifying cellular proteins.[1] This mechanism is specific and rate-favorable compared to protein adduct formation [2].[1]

References

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